

Crystal Structure of Bis(acetylacetonato)oxidovanadium(IV): A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Vanadyl acetylacetonate*

Cat. No.: *B7853847*

[Get Quote](#)

An in-depth analysis of the crystallographic structure, synthesis, and biological significance of bis(acetylacetonato)oxidovanadium(IV) [VO(acac)₂], a compound of interest in drug development due to its insulin-mimetic properties.

Introduction

Bis(acetylacetonato)oxidovanadium(IV), commonly known as VO(acac)₂, is a coordination complex that has garnered significant attention in the scientific community, particularly for its potential therapeutic applications. As an insulin-mimetic agent, it has been shown to modulate key components of the insulin signaling pathway, making it a valuable subject of study for researchers in drug development and metabolic diseases. This technical guide provides a comprehensive overview of the crystal structure of VO(acac)₂, detailed experimental protocols for its synthesis and characterization, and an exploration of its interaction with biological signaling pathways.

Molecular and Crystal Structure

VO(acac)₂ is a blue-green crystalline solid with a square pyramidal geometry. The central vanadium atom is in the +4 oxidation state and is coordinated to two bidentate acetylacetonate (acac) ligands and one oxo group. The oxo group occupies the apical position, with the four oxygen atoms of the two acetylacetonate ligands forming the square base.

The crystal structure of VO(acac)₂ has been determined by single-crystal X-ray diffraction to be triclinic, belonging to the P-1 space group. Detailed crystallographic data are summarized in the tables below.

Crystallographic Data

Parameter	Value
Crystal	

- To cite this document: BenchChem. [Crystal Structure of Bis(acetylacetonato)oxidovanadium(IV): A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7853847#crystal-structure-of-bis-acetylacetonato-oxidovanadium-iv>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com